

Personal protective equipment for handling 1,2-Dibromotetrafluoroethane

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Compound of Interest

Compound Name: 1,2-Dibromotetrafluoroethane

Cat. No.: B104034

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Essential Safety and Handling Guide for 1,2-Dibromotetrafluoroethane

For Immediate Reference: Operational and Safety Protocols

This document provides crucial safety and logistical information for the handling and disposal of **1,2-Dibromotetrafluoroethane** (also known as Halon 2402), tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for ensuring personal safety and proper management of this chemical.

Personal Protective Equipment (PPE)

When handling **1,2-Dibromotetrafluoroethane**, a comprehensive PPE strategy is required to prevent exposure. The following table summarizes the recommended PPE. It is critical to note that specific quantitative data, such as glove breakthrough times, for **1,2-**

Dibromotetrafluoroethane is not readily available. Therefore, recommendations for glove selection are based on guidelines for halogenated hydrocarbons.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Respiratory	NIOSH-approved Respirator	A full-face chemical cartridge respirator with organic vapor cartridges is recommended. A half-face respirator with the same cartridges in conjunction with airtight goggles is a viable alternative, though it offers a lower level of protection.
Hand	Chemical-Resistant Gloves	Butyl rubber gloves are recommended for handling halogenated aliphatic compounds. ^[1] Nitrile and PVC-coated nitrile gloves are not recommended. ^[1] Due to the lack of specific breakthrough time data, it is crucial to change gloves immediately upon any sign of contamination or degradation.
Eye/Face	Safety Goggles and Face Shield	Use tightly fitting safety goggles. A face shield should be worn in situations where splashing is a risk.
Body	Chemical-Resistant Clothing	Wear appropriate chemical-resistant protective clothing to prevent skin contact. A lab coat or chemical-resistant apron should be worn.
Footwear	Closed-toe Shoes	Closed-toe shoes are mandatory in any laboratory setting where chemicals are handled.

Safe Handling and Storage

- Ventilation: Always handle **1,2-Dibromotetrafluoroethane** in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and active metals.^[2] Keep containers tightly closed.
- Hygiene: Avoid eating, drinking, or smoking in areas where this chemical is handled. Wash hands thoroughly after handling.

Emergency Procedures and First Aid

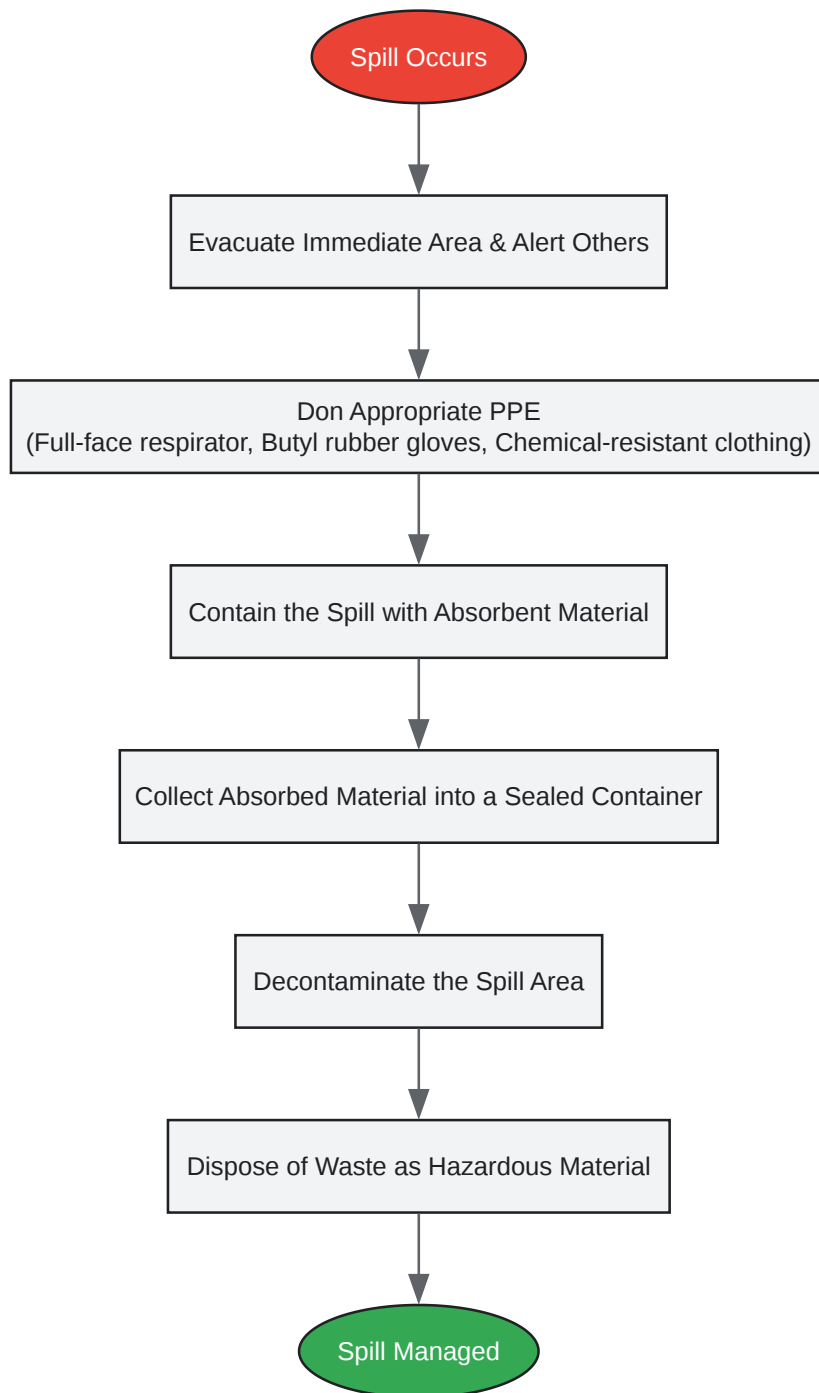
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.^[3] Remove contaminated clothing and wash it before reuse.^[4] If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.^[3] Seek immediate medical attention.

Spill and Disposal Plan

Spill Response Workflow

The following diagram outlines the procedural steps for managing a spill of **1,2-Dibromotetrafluoroethane**.

Workflow for 1,2-Dibromotetrafluoroethane Spill

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,2-Dibromotetrafluoroethane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104034#personal-protective-equipment-for-handling-1-2-dibromotetrafluoroethane>]

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